

troubleshooting slow growth of SK-MEL-24 cells

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Compound of Interest

Compound Name: MEL24

Cat. No.: B12395165

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Technical Support Center: SK-MEL-24 Cell Line

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers working with the SK-MEL-24 human melanoma cell line.

Frequently Asked Questions (FAQs)

Q1: What are the general characteristics of the SK-MEL-24 cell line?

The SK-MEL-24 cell line was established from a metastatic lymph node of a 67-year-old Caucasian male with malignant melanoma.^[1]^[2] These cells are adherent and exhibit a stellate morphology.^[2] Genetically, they are characterized as having wild-type BRAF and NRAS genes.^[1]

Q2: What is the expected doubling time for SK-MEL-24 cells?

There is conflicting information regarding the doubling time of SK-MEL-24 cells. Some studies have calculated a relatively long doubling time of approximately 110.8 hours. However, a closely related cell line, SK-MEL-2, has a reported doubling time ranging from 32 to 56 hours. This variability highlights the importance of establishing a baseline growth rate for your specific cell stock in your laboratory.

Q3: What are the recommended culture conditions for SK-MEL-24 cells?

Optimal growth of SK-MEL-24 cells is typically achieved using the following conditions:

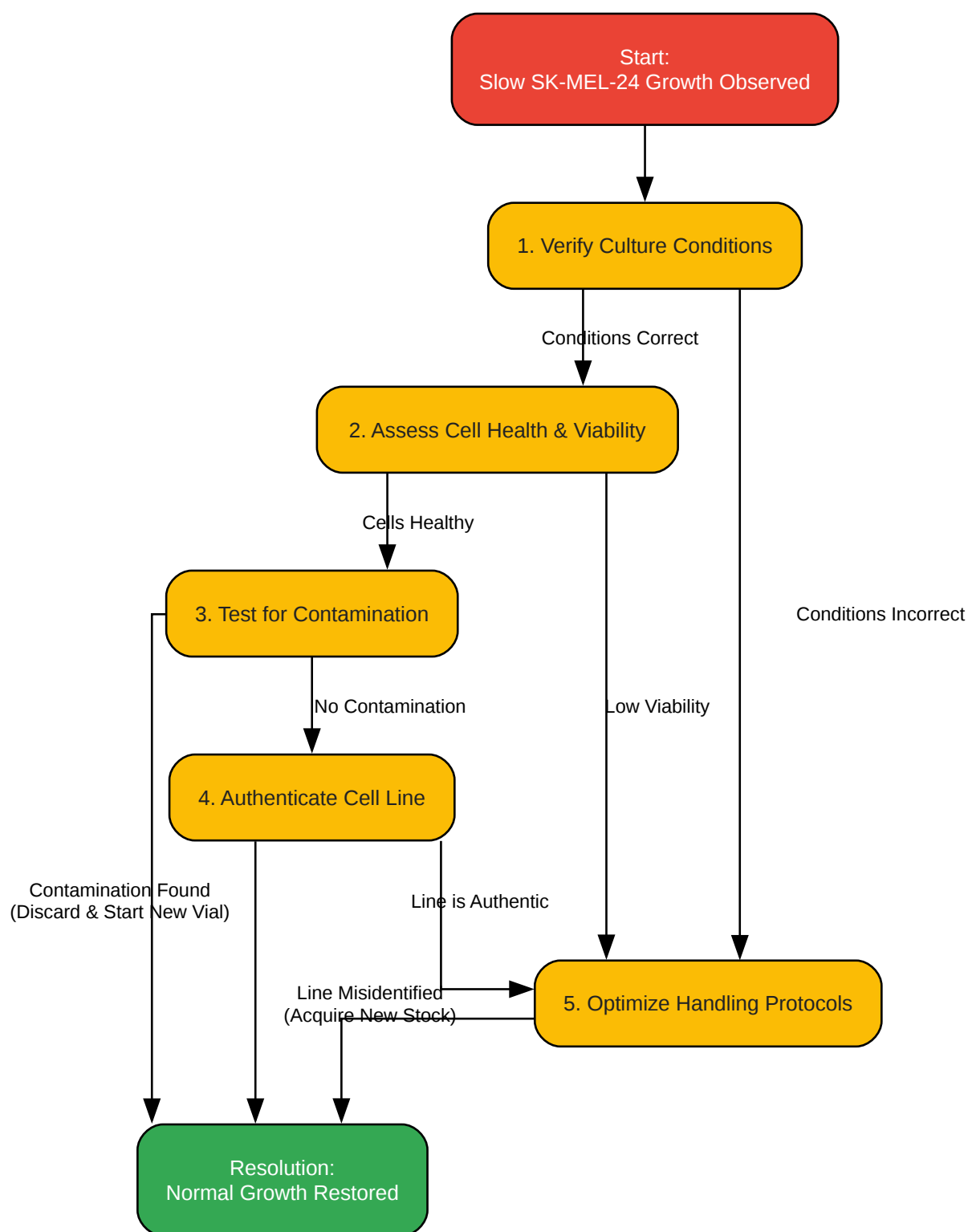
Parameter	Recommendation	Source
Base Media	Eagle's Minimum Essential Medium (EMEM) or DMEM:F12	[2]
Serum	15% Fetal Bovine Serum (FBS)	[2]
Supplements	2 mM L-glutamine	[3]
Antibiotics	Penicillin-Streptomycin (optional, but recommended to prevent contamination)	[3]
Temperature	37°C	[2]
CO2 Level	5%	[2]
Atmosphere	Humidified	[3]

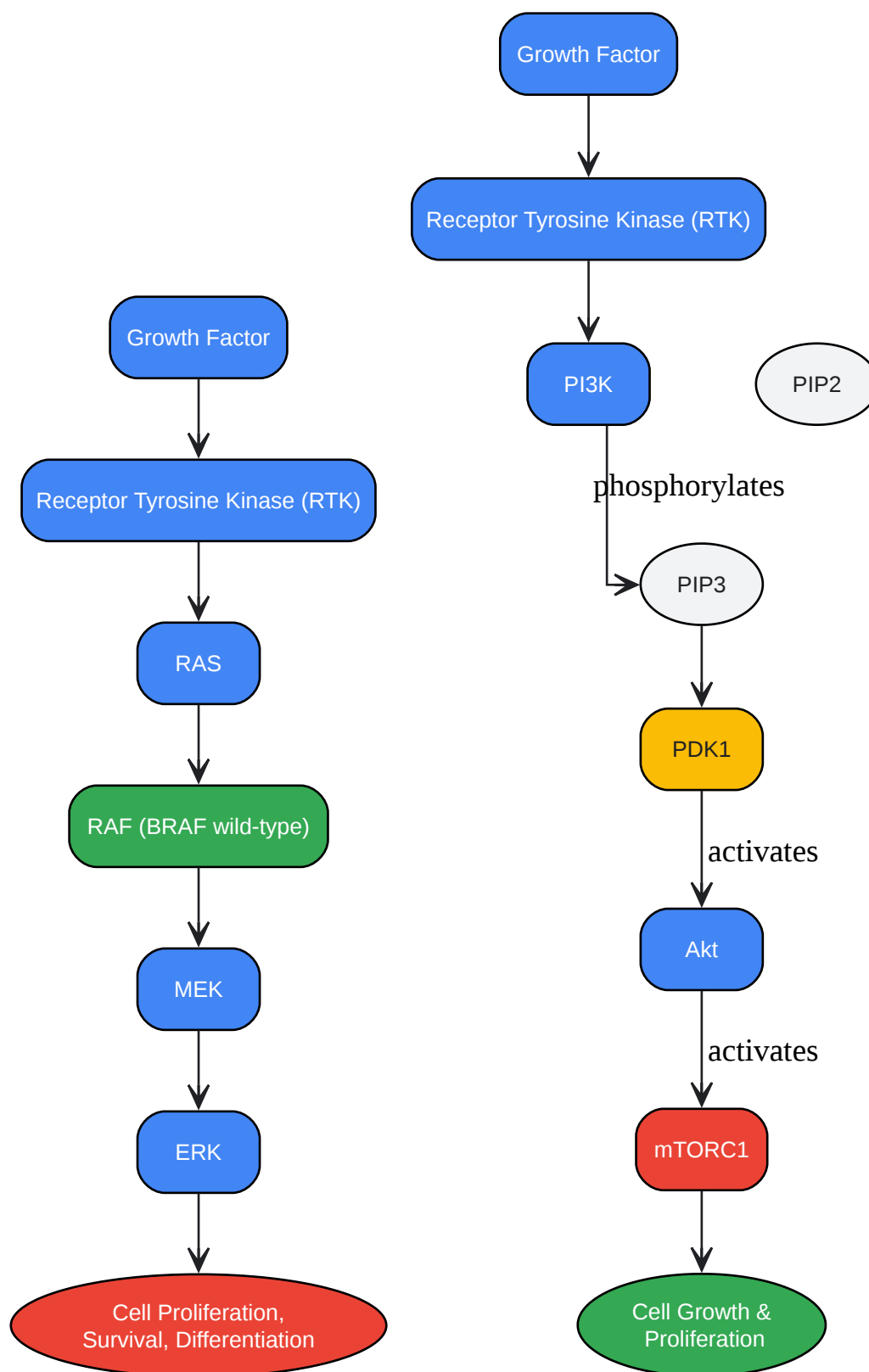
Troubleshooting Guide for Slow Growth

Slow growth is a common issue encountered during cell culture. This guide provides a systematic approach to troubleshooting and resolving suboptimal proliferation of your SK-MEL-24 cells.

Q4: My SK-MEL-24 cells are growing much slower than expected. What are the potential causes and how can I fix it?

Several factors can contribute to the slow growth of SK-MEL-24 cells. The following troubleshooting workflow can help you identify and address the root cause.





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